

"Bis(2-hexyldecyl) adipate": A case study in sustainable chemistry

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Compound of Interest

Compound Name: *Bis(2-hexyldecyl) adipate*

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Bis(2-hexyldecyl) adipate: A Case Study in Sustainable Chemistry

A Comparative Guide for Researchers, Scientists, and Drug Development Professionals

The paradigm shift towards sustainable chemistry has catalyzed the development of safer and more environmentally benign alternatives to conventional chemicals. In the realm of polymers and personal care, this has led to a critical examination of plasticizers and emollients, compounds essential for the flexibility of plastics and the sensory properties of cosmetics. This guide presents a case study of **Bis(2-hexyldecyl) adipate**, a high molecular weight adipate ester, positioning it as a potentially sustainable alternative to traditional plasticizers like phthalates and even other adipates such as Bis(2-ethylhexyl) adipate (DEHA).

While direct experimental data for **Bis(2-hexyldecyl) adipate** is limited, this guide will provide a comparative analysis based on structure-activity relationships, data from analogous compounds, and established principles of sustainable chemistry. We will explore its predicted performance characteristics, toxicological profile, and environmental fate in comparison to commonly used alternatives.

Comparative Performance Analysis

The performance of a plasticizer or emollient is determined by a range of physicochemical properties. In this section, we compare the predicted properties of **Bis(2-hexyldecyl) adipate**

with those of Di(2-ethylhexyl) phthalate (DEHP), a traditional phthalate plasticizer, and Bis(2-ethylhexyl) adipate (DEHA), a lower molecular weight adipate.

Table 1: Comparison of Physicochemical and Performance Properties

Property	Bis(2-hexyldecyl) adipate (Predicted)	Bis(2-ethylhexyl) adipate (DEHA)	Di(2-ethylhexyl) phthalate (DEHP)
Molecular Weight (g/mol)	539.9	370.6[1]	390.5
Boiling Point (°C)	> 400	~417[2][3]	~385
Log K _{ow} (Octanol-Water Partition Coefficient)	> 10	~8.94[3]	~9.64
Water Solubility	Very Low	Negligible[2]	Very Low
Plasticizer Efficiency	Good	Excellent	Excellent
Permanence/Leaching	Very Low	Moderate	Moderate to High
Low-Temperature Flexibility	Good	Excellent	Good

Interpretation:

The higher molecular weight of **Bis(2-hexyldecyl) adipate**, a direct result of using the C16 alcohol 2-hexyldecanol in its synthesis, is predicted to lead to significantly lower volatility and reduced migration or leaching from a polymer matrix. This increased permanence is a critical factor in applications where long-term stability and minimal environmental and human exposure are desired. While its plasticizing efficiency might be slightly lower than that of DEHA due to its larger size, it is expected to provide excellent low-temperature flexibility, a characteristic feature of adipate esters.

Sustainable Chemistry Profile

A key aspect of this case study is the evaluation of **Bis(2-hexyldecyl) adipate** through the lens of green and sustainable chemistry principles.

Synthesis:

The synthesis of **Bis(2-hexyldecyl) adipate** follows a standard esterification reaction between adipic acid and 2-hexyldecanol. From a sustainability perspective, several aspects of this synthesis can be optimized:

- **Renewable Feedstocks:** Adipic acid, traditionally derived from petroleum-based benzene, can now be produced from renewable resources like glucose through fermentation processes. Similarly, 2-hexyldecanol can be synthesized from renewable feedstocks.
- **Catalysis:** The use of enzymatic catalysts, such as lipases, for esterification can significantly improve the sustainability of the process. Enzymatic reactions are typically conducted under milder conditions (lower temperature and pressure), reduce waste generation, and can be highly selective, leading to purer products. This approach aligns with the principles of green chemistry by reducing energy consumption and avoiding the use of hazardous reagents.

Biodegradability:

Esters, in general, are susceptible to hydrolysis, which is the initial step in their biodegradation. The rate of biodegradation is influenced by the length and branching of the alcohol and acid chains. While very long-chain esters can sometimes exhibit slower degradation, adipates are generally considered to be readily biodegradable. It is anticipated that **Bis(2-hexyldecyl) adipate** would undergo ultimate biodegradation in the environment, breaking down into adipic acid, 2-hexyldecanol, and ultimately carbon dioxide and water. This contrasts with some phthalates, which can persist in the environment.

Toxicity Profile:

Adipate esters are generally recognized as having a more favorable toxicological profile compared to many phthalate plasticizers. Concerns over the endocrine-disrupting effects of certain phthalates have driven the search for safer alternatives.

Table 2: Comparative Toxicological Profile

Endpoint	Bis(2-hexyldecyl) adipate (Predicted)	Bis(2-ethylhexyl) adipate (DEHA)	Di(2-ethylhexyl) phthalate (DEHP)
Acute Oral Toxicity (LD50, rat)	Low (>2000 mg/kg)	Very Low (~9110 mg/kg)[4]	Low (~30,000 mg/kg)
Carcinogenicity (IARC)	Not Classified	Group 3 (Not classifiable)[2]	Group 2B (Possibly carcinogenic)
Endocrine Disruption	Unlikely	Some concerns, but generally considered less potent than DEHP[3]	Known endocrine disruptor[5]
Reproductive/Developmental Toxicity	Low Concern	Potential for effects at high doses in animal studies[3]	Known reproductive and developmental toxicant

Interpretation:

Based on the data for other high molecular weight esters, **Bis(2-hexyldecyl) adipate** is predicted to have a low order of acute toxicity. Its high molecular weight and low water solubility would likely result in low bioavailability. More significantly, it is not expected to exhibit the endocrine-disrupting properties associated with DEHP. This makes it a promising candidate for applications where human contact is a consideration, such as in medical devices, food packaging, and personal care products.

Experimental Protocols

To validate the predicted performance and safety of **Bis(2-hexyldecyl) adipate**, a series of standardized experimental protocols should be employed.

Plasticizer Performance Evaluation:

- Leaching Test (e.g., SATRA TM325): This method assesses the migration of the plasticizer from a PVC compound when immersed in a solvent or chemical reagent. A pre-weighed and measured disc of the plasticized PVC is submerged for a specified time and temperature.

The change in mass and dimensions of the disc, along with analysis of the immersion liquid, quantifies the extent of leaching.[6]

- Low-Temperature Flexibility (e.g., ASTM D1043): This test determines the torsional stiffness of a plastic at low temperatures, providing a measure of the plasticizer's effectiveness in maintaining flexibility in cold conditions.

Environmental Fate and Ecotoxicity:

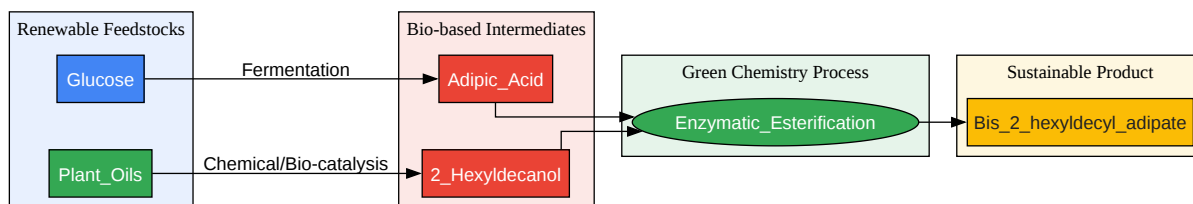
- Ready Biodegradability (e.g., OECD 301B): This test evaluates the potential for a chemical to be rapidly biodegraded by microorganisms under aerobic aquatic conditions. The amount of CO₂ produced over a 28-day period is measured and compared to the theoretical maximum.[7][8]
- Acute Immobilisation Test (e.g., OECD 202): This test assesses the acute toxicity of a substance to aquatic invertebrates, typically *Daphnia magna*. The concentration that causes immobilization in 50% of the test organisms (EC₅₀) over a 48-hour period is determined.[9]

Toxicology:

- Acute Oral Toxicity (e.g., OECD 423): This method is used to determine the median lethal dose (LD₅₀) of a substance after a single oral administration to rodents. It provides a measure of the substance's acute toxicity.
- In Vitro Endocrine Disruption Assays: A battery of in vitro assays can be used to screen for potential endocrine activity, such as estrogen and androgen receptor binding and transactivation assays.

Visualizing the Concepts

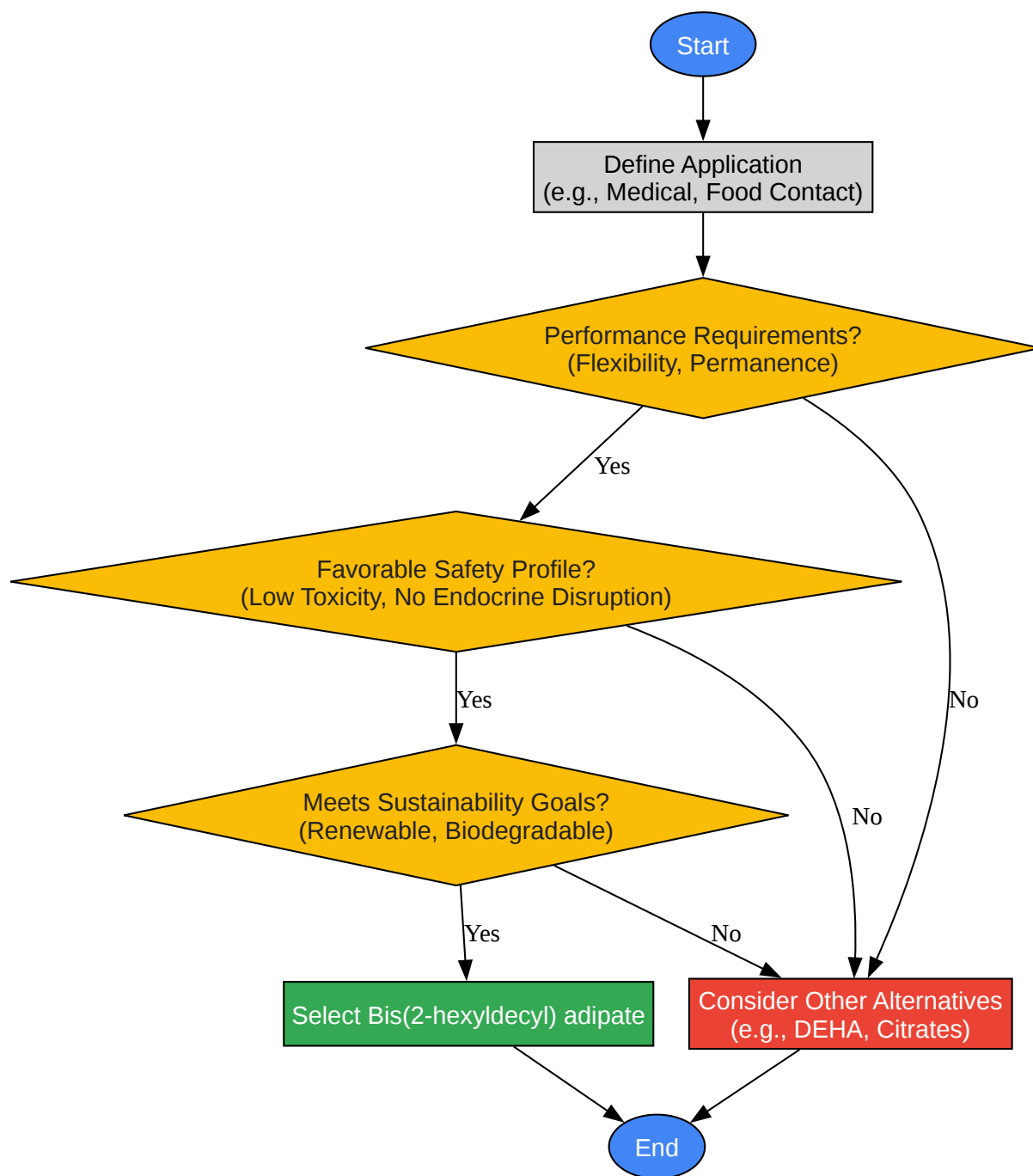
Diagram 1: Sustainable Synthesis of **Bis(2-hexyldecyl) adipate**



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Caption: A workflow for the sustainable synthesis of **Bis(2-hexyldecyl) adipate**.

Diagram 2: Comparative Logic for Plasticizer Selection



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Caption: A decision tree for the selection of a sustainable plasticizer.

Conclusion

Bis(2-hexyldecyl) adipate represents a compelling case study in the design of sustainable chemicals. While further experimental validation is required, its predicted properties suggest significant advantages over traditional plasticizers and even some existing alternatives. Its high molecular weight points to improved permanence and reduced human and environmental exposure. Its synthesis from potentially renewable feedstocks via green catalytic processes, combined with a favorable predicted toxicological and biodegradability profile, aligns well with the principles of sustainable chemistry. For researchers, scientists, and drug development professionals, exploring high molecular weight adipate esters like **Bis(2-hexyldecyl) adipate** could be a promising avenue for developing safer, more sustainable products.

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